

Application Notes and Protocols for Acid Black 26 in Textile Dyeing

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Compound of Interest

Compound Name: Acid black 26

Cat. No.: B1595528

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These application notes provide a comprehensive guide to the use of **Acid Black 26** for dyeing various textile fibers, including wool, silk, and nylon. The protocols detailed below are based on established principles of acid dyeing and specific data available for **Acid Black 26**.

Overview

Acid Black 26, also known as C.I. 27070, is a water-soluble anionic dye widely used in the textile industry for its excellent affinity for protein fibers and polyamides.^[1] Its application results in a navy blue to black shade and is suitable for dyeing loose fiber, yarn, and fabric.^[1] ^[2] The dyeing process is carried out in an acidic dyebath, where the acid facilitates the electrostatic attraction between the anionic dye molecules and the cationic sites on the fibers.^[3]

Data Presentation

Physical and Chemical Properties of Acid Black 26

Property	Value
C.I. Name	Acid Black 26
C.I. Number	27070
CAS Number	6262-07-3
Molecular Formula	$C_{32}H_{21}N_5Na_2O_7S_2$
Molecular Weight	697.65 g/mol
Appearance	Black Powder
Solubility	Soluble in water

Source:[1][2]

Recommended Dyeing Parameters

While specific concentrations of **Acid Black 26** can vary to achieve different shades, a general guideline for achieving pale to deep black shades is between 0.25% and 2.0% on the weight of fiber (% owf).[4] The following table summarizes the recommended parameters for dyeing wool, silk, and nylon with **Acid Black 26**.

Parameter	Wool	Silk	Nylon
Dye Concentration (% owf)	0.5 - 4.0	0.5 - 3.0	0.5 - 2.5
Liquor Ratio	1:20 - 1:40	1:30 - 1:50	1:20 - 1:40
pH	4.5 - 5.5	4.5 - 5.5	4.0 - 6.5[5]
Initial Temperature	40°C	40°C	40°C
Dyeing Temperature	95 - 100°C	85 - 90°C	95 - 100°C
Dyeing Time (at temp.)	45 - 60 minutes	30 - 45 minutes	45 - 60 minutes
Auxiliaries	Acetic Acid or Formic Acid, Glauber's Salt (Sodium Sulfate)	Acetic Acid or Formic Acid, Glauber's Salt (Sodium Sulfate)	Acetic Acid or Formic Acid, Leveling Agent

Fastness Properties of Acid Black 26

The following table presents the fastness properties of textiles dyed with **Acid Black 26** according to ISO and AATCC standards. The grading is on a scale of 1 to 5, with 5 being the highest fastness, except for light fastness which is on a scale of 1 to 8.

Fastness Property	ISO Standard	AATCC Standard
Light Fastness	4	5
Washing (Soaping) - Fading	3-4	3
Washing (Soaping) - Staining	1	3
Perspiration - Fading	4-5	4-5
Perspiration - Staining	4	4
Oxygen Bleaching - Fading	1	-
Oxygen Bleaching - Staining	4-5	-
Seawater - Fading	3	4
Seawater - Staining	-	4

Source:[[1](#)]

Experimental Protocols

Preparation of Stock Solution (1% w/v)

A 1% stock solution is recommended for accurate measurement of the dye.[[4](#)]

Materials:

- **Acid Black 26** dye powder
- Distilled water
- Heat-resistant beaker
- Stirring rod
- Volumetric flask

Procedure:

- Weigh 1 gram of **Acid Black 26** powder.
- In the heat-resistant beaker, make a smooth paste of the dye powder with a small amount of warm water.[4]
- Gradually add more hot water (near boiling) to the paste while stirring continuously until the dye is completely dissolved.
- Transfer the dye solution to a 100 mL volumetric flask.
- Allow the solution to cool to room temperature, then add distilled water to the 100 mL mark.
- Stopper the flask and invert it several times to ensure a homogenous solution.

General Dyeing Protocol for Wool and Silk

This protocol is a general guideline and may require optimization based on the specific material and desired shade.

Materials:

- Wool or silk textile (yarn or fabric)
- **Acid Black 26** stock solution (1%)
- Acetic acid (or formic acid)
- Glauber's salt (sodium sulfate)
- Dyeing vessel (stainless steel or enamel pot)[6]
- Heating source
- Stirring rod
- pH meter or pH strips

Procedure:

- Scouring: Pre-wash the textile material with a neutral detergent to remove any impurities, then rinse thoroughly.[\[6\]](#)
- Dye Bath Preparation:
 - Fill the dyeing vessel with the required amount of water to achieve the desired liquor ratio (e.g., 1:30).[\[6\]](#)
 - Add Glauber's salt (e.g., 5-10% owf) to the dyebath and stir until dissolved. Glauber's salt acts as a leveling agent.
 - Adjust the pH of the dyebath to the recommended range (4.5-5.5) using acetic acid.[\[7\]](#)
 - Add the calculated amount of **Acid Black 26** stock solution to the dyebath and stir well.
- Dyeing:
 - Introduce the pre-wetted textile into the dyebath at an initial temperature of 40°C.
 - Gradually raise the temperature to the dyeing temperature (95-100°C for wool, 85-90°C for silk) over 30-45 minutes.
 - Maintain the dyeing temperature for 45-60 minutes for wool or 30-45 minutes for silk, stirring occasionally to ensure even dyeing.
- Cooling and Rinsing:
 - Allow the dyebath to cool down gradually to about 50-60°C before removing the textile.
 - Rinse the dyed textile with warm water, followed by a cold water rinse until the water runs clear.
- Drying: Gently squeeze out the excess water and air dry the textile away from direct sunlight.

Dyeing Protocol for Nylon

Materials:

- Nylon textile (yarn or fabric)

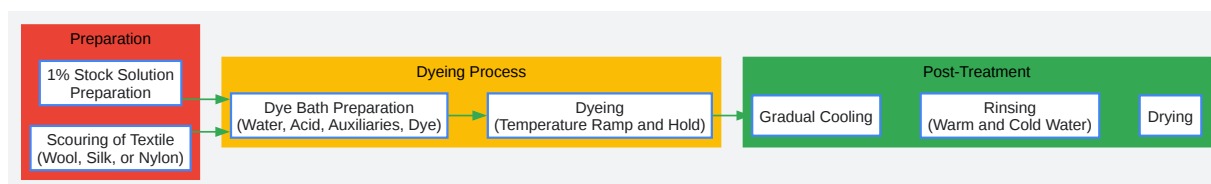
- **Acid Black 26** stock solution (1%)
- Acetic acid (or formic acid)
- Leveling agent (optional, but recommended for even dyeing)
- Dyeing vessel (stainless steel or enamel pot)
- Heating source
- Stirring rod
- pH meter or pH strips

Procedure:

- Scouring: Pre-wash the nylon material with a neutral detergent and rinse thoroughly.
- Dye Bath Preparation:
 - Fill the dyeing vessel with water according to the desired liquor ratio (e.g., 1:30).
 - If using, add a suitable leveling agent to the dyebath.
 - Adjust the pH of the dyebath to the recommended range of 4.0-6.5 using acetic acid.^[5]
 - Add the calculated amount of **Acid Black 26** stock solution and stir thoroughly.
- Dyeing:
 - Introduce the pre-wetted nylon into the dyebath at 40°C.
 - Gradually increase the temperature to 95-100°C over 30-45 minutes.
 - Maintain this temperature for 45-60 minutes, with occasional stirring.
- Cooling and Rinsing:
 - Allow the dyebath to cool before removing the nylon.

- Rinse the dyed material with warm and then cold water until the rinse water is clear.
- Drying: Squeeze out excess water and air dry.

Mandatory Visualization



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Caption: Experimental workflow for textile dyeing with **Acid Black 26**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Acid Black 26 in Textile Dyeing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595528#recommended-concentration-of-acid-black-26-for-textile-dyeing]

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